

Essential Safety and Operational Guide for Handling Durohydroquinone

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Compound of Interest

Compound Name: Durohydroquinone

Cat. No.: B1221918

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This guide provides comprehensive safety protocols, personal protective equipment (PPE) requirements, and operational procedures for the handling and disposal of **Durohydroquinone**. It is intended for laboratory professionals to ensure a safe working environment and minimize risks.

Hazard Identification and Classification

Durohydroquinone is a hazardous substance that requires careful handling. Based on available safety data, it is classified with the following hazards:

- Skin Irritation: Causes skin irritation.[1]
- Eye Damage: Causes serious eye irritation and potentially serious eye damage.[1][2]
- Skin Sensitization: May cause an allergic skin reaction.[2][3]
- Mutagenicity: Suspected of causing genetic defects.[2]
- Carcinogenicity: Suspected of causing cancer.[2]
- Respiratory Irritation: May cause respiratory tract irritation.[2][4]

Due to these potential health effects, adherence to strict safety protocols is mandatory.

Personal Protective Equipment (PPE)

The use of appropriate PPE is the primary line of defense against exposure. The following equipment must be worn when handling **Durohydroquinone**.[\[5\]](#)[\[6\]](#)

Category	Required Equipment	Specifications and Remarks
Eye & Face Protection	Safety glasses with side-shields or chemical safety goggles.	A face shield should be used if there is a splash hazard. [1]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, PVC).	Gloves must be inspected before use and disposed of properly after handling. [7]
Body Protection	Laboratory coat or chemical-resistant apron.	Protective clothing should be worn to prevent skin contact. [1] Closed-toe shoes are mandatory. [2]
Respiratory Protection	NIOSH-approved dust respirator or air-purifying respirator.	Required when handling large quantities or when dust may be generated. [1] [7] All work should ideally be conducted in a chemical fume hood or a well-ventilated area. [7] [8]

Operational Plans: Handling and Storage

Safe Handling Protocol:

- Preparation: Before handling, ensure you have read and understood the Safety Data Sheet (SDS).[\[2\]](#) Locate the nearest safety shower and eye wash station.[\[1\]](#)
- Ventilation: Always handle **Durohydroquinone** in a well-ventilated area, preferably within a certified chemical fume hood to minimize dust generation and inhalation.[\[2\]](#)[\[7\]](#)
- Donning PPE: Wear all required PPE as specified in the table above.

- Dispensing: Avoid actions that create dust.[7] Use spark-proof tools when handling the solid.[9]
- Hygiene: After handling, wash hands and face thoroughly with soap and water.[1] Remove contaminated clothing immediately and wash it before reuse.[4] Do not eat, drink, or smoke in the work area.[10]

Storage Plan:

- Store in a cool, dry, dark, and well-ventilated place.[1]
- Keep the container tightly closed to prevent contamination and exposure to moisture.[4][7]
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and alkaline materials.[11]

Emergency Procedures

Immediate and appropriate action during an emergency is critical to minimizing harm.

First Aid Measures:

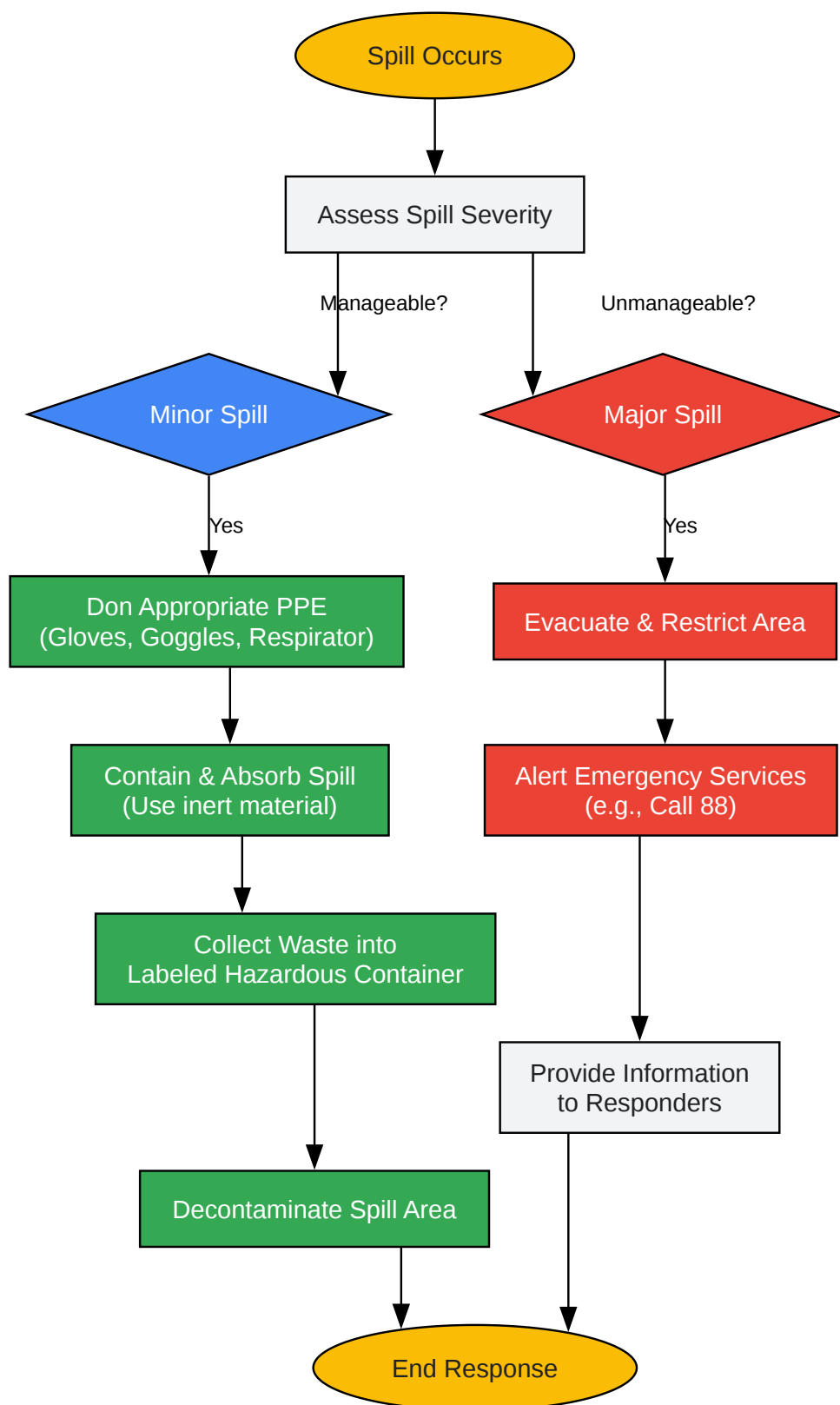
Exposure Route	Immediate Action
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4] Remove contact lenses if present and easy to do.[1] Seek immediate medical attention.[1][3]
Skin Contact	Remove contaminated clothing.[1] Flush skin with plenty of soap and water for at least 15 minutes.[4][7] If skin irritation or a rash occurs, get medical advice.[1]
Inhalation	Move the person to fresh air.[4][7] If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration.[4] Seek immediate medical attention.[3]
Ingestion	Do NOT induce vomiting.[4] If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk.[4] Never give anything by mouth to an unconscious person.[4][7] Seek immediate medical attention.[1]

Spill Response Plan:

The response to a chemical spill depends on its severity.

- Assess the Spill: Determine if the spill is minor and manageable or major.
- Alert Personnel: Notify colleagues in the immediate area.
- Evacuate (Major Spill): For large or unmanageable spills, evacuate the area immediately.[7] Restrict access and call emergency responders.[2][12]
- Control (Minor Spill):
 - Ensure proper ventilation and eliminate all ignition sources.[2]

- Wear all necessary PPE, including respiratory protection.[7]
- Contain the spill using an inert absorbent material (e.g., sand, vermiculite).[3]
- Carefully sweep or vacuum the material and place it into a suitable, labeled, and closed container for hazardous waste disposal.[4]
- Decontaminate: Clean the spill area with water and paper towels. Collect the cleaning materials as hazardous waste.[2]



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Caption: Workflow for **Durohydroquinone** Spill Response.

Disposal Plan

All waste containing **Durohydroquinone** must be treated as hazardous waste.

- Identify and Segregate: All materials contaminated with **Durohydroquinone**, including the chemical itself, contaminated PPE, and spill cleanup materials, must be collected.^[8] Keep this waste stream separate from other chemical and non-hazardous waste.^[8]
- Containment:
 - Solid Waste: Place solids and contaminated materials into a clearly labeled, sealable, and chemically resistant container.^[8]
 - Liquid Waste: Collect solutions in a sealed, leak-proof container.^[8]
- Labeling: The waste container must be clearly marked as "Hazardous Waste" and include the chemical name "**Durohydroquinone**".^[8]
- Storage: Store the sealed hazardous waste container in a designated, secure area away from incompatible materials pending disposal.^[8]
- Disposal: Arrange for disposal through your institution's environmental health and safety office or a licensed hazardous waste disposal contractor. Do not dispose of **Durohydroquinone** down the drain or in regular trash.^{[7][8][9]}

Quantitative Data

The following table summarizes key physical and chemical properties of **Durohydroquinone**.

Property	Value
Molecular Formula	C ₁₀ H ₁₄ O ₂
Molecular Weight	166.22 g/mol [13]
Appearance	Yellow or off-white powder/solid[4][11]
Melting Point	215 °C (lit.)[7]
Boiling Point	275 °C (lit.)[7]
Flash Point	61 °C (lit.)[7]

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